

Commercial suppliers of 99% pure 5-Methylindole

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Compound of Interest

Compound Name: 5-Methylindole

Cat. No.: B121678

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An In-depth Technical Guide to 99% Pure **5-Methylindole** for Researchers and Drug Development Professionals

Introduction

5-Methylindole is a versatile aromatic heterocyclic organic compound with the chemical formula C_9H_9N .^[1] Structurally, it is an indole molecule with a methyl group attached to the fifth position of the bicyclic structure. This modification influences its chemical properties and reactivity, making it a valuable intermediate and building block in a wide range of research and industrial applications.^[2]

In the pharmaceutical and drug development sectors, **5-methylindole** serves as a crucial precursor for the synthesis of compounds with diverse pharmacological activities.^[1] It is a reactant in the preparation of sodium-dependent glucose co-transporter 2 (SGLT2) inhibitors, IL2-inducible T-cell kinase (ITK) inhibitors, and novel protein kinase inhibitors.^{[2][3]} Its structural similarity to neurotransmitters also makes it a key component in creating drugs targeting neurological disorders.^[4] Furthermore, recent studies have highlighted its potential as an antimicrobial agent, capable of killing various bacterial pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA), and potentiating the effects of existing antibiotics like aminoglycosides.^[5]

This technical guide provides an overview of commercial suppliers offering high-purity **5-methylindole**, detailed experimental protocols for its use, and visualized workflows relevant to researchers, scientists, and drug development professionals.

Commercial Suppliers and Specifications

For research and development purposes, sourcing high-purity **5-methylindole** is critical. A purity of 99% or greater ensures reproducibility in experimental results and minimizes the impact of impurities on biological assays and chemical syntheses. The following table summarizes the specifications for 99% pure **5-methylindole** from several leading commercial suppliers.

Parameter	Thermo Scientific Chemicals[6]	Sigma-Aldrich[7]	TCI Chemicals[8]	UTECH® Products[9]	Chem-Impex[4]
Product Code	L06893	222410	M0348	2335609	00557
Purity (Assay)	≥98.5% (GC)	99%	>99.0% (GC)	99%	≥98% (HPLC)
CAS Number	614-96-0	614-96-0	614-96-0	614-96-0	614-96-0
Molecular Formula	C ₉ H ₉ N	C ₉ H ₉ N	C ₉ H ₉ N	C ₉ H ₉ N	C ₉ H ₉ N
Molecular Weight	131.17 g/mol	131.17 g/mol	131.17 g/mol	131.17 g/mol	131.18 g/mol
Melting Point	56.0-62.0 °C	60-62 °C	58.0-61.0 °C	60-62 °C	56-63 °C
Appearance	White to cream to pale yellow crystals or powder	Solid	White to light yellow powder to crystal	-	White powder
Storage	-	-	-	Keep Cold, Light Sensitive	Store at 0-8°C

Experimental Protocols

Detailed and standardized protocols are essential for achieving reliable and comparable results. The following sections provide methodologies for common applications of **5-methylindole**.

Protocol 1: Preparation of Stock Solutions for In Vitro Assays

This protocol outlines the preparation of a high-concentration stock solution of **5-methylindole** in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.[\[10\]](#)

Materials:

- **5-Methylindole** ($\geq 99\%$ purity)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- **Weighing:** Accurately weigh the desired amount of **5-methylindole** powder using an analytical balance in a sterile environment.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 100 mM). For a 100 mM stock, dissolve 13.12 mg of **5-methylindole** in 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex the solution vigorously for 2-3 minutes until the compound is completely dissolved.[\[10\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term (1 month) or -80°C for long-term (6 months) storage.[\[11\]](#)

- Working Solution Preparation: Before an experiment, thaw a single aliquot at room temperature. Perform serial dilutions in the appropriate aqueous buffer or cell culture medium to achieve the final desired experimental concentrations.[\[10\]](#) Ensure the final DMSO concentration in the assay is non-toxic to the cells (typically <0.5%).[\[10\]](#)

Protocol 2: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general reversed-phase HPLC method for assessing the purity of **5-methylindole**, effective for separating non-polar to moderately polar impurities.[\[12\]](#)

Instrumentation:

- HPLC system with a binary or quaternary pump, autosampler, column oven, and UV detector.[\[12\]](#)
- C18 (Octadecylsilyl) column (e.g., 5 µm particle size, 4.6 mm x 250 mm).[\[12\]](#)

Chromatographic Conditions:

- Mobile Phase: Acetonitrile:Water (60:40, v/v) with 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.[\[12\]](#)
- Column Temperature: 30 °C.[\[12\]](#)
- Detection Wavelength: 280 nm (UV).[\[12\]](#)
- Injection Volume: 10 µL.[\[12\]](#)

Procedure:

- Sample Preparation: Prepare a stock solution of **5-methylindole** in the mobile phase at a concentration of 1 mg/mL. Dilute this stock to a working solution of 0.1 mg/mL using the mobile phase. Filter the working solution through a 0.45 µm syringe filter before injection.[\[12\]](#)
- System Equilibration: Equilibrate the column with the mobile phase at the specified flow rate until a stable baseline is achieved.[\[12\]](#)

- **Injection and Data Acquisition:** Inject the prepared sample and run the analysis. Record the chromatogram for a sufficient duration to allow for the elution of all potential impurities.
- **Data Analysis:** Integrate all peaks in the chromatogram. Calculate the purity of **5-methylindole** based on the area percentage of the main peak relative to the total area of all detected peaks.[\[12\]](#)

Protocol 3: Determination of Minimum Inhibitory Concentration (MIC)

This protocol describes a method to determine the MIC of **5-methylindole** against bacterial strains, adapted from studies on its bactericidal properties.[\[5\]](#)

Materials:

- **5-Methylindole** stock solution (in DMSO)
- Bacterial strains (e.g., *S. aureus*, *E. coli*)
- Luria-Bertani (LB) broth or other appropriate growth medium
- Sterile 96-well microplates
- Incubator shaker
- Spectrophotometer or microplate reader

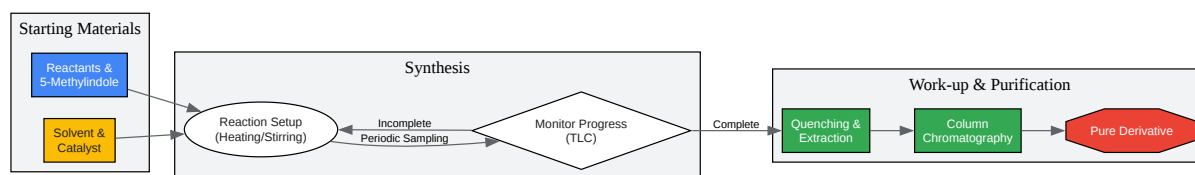
Procedure:

- **Bacterial Culture Preparation:** Inoculate the test bacterial strain into fresh LB broth and incubate overnight at 37°C with shaking (220 rpm).[\[5\]](#)
- **Assay Preparation:** In a sterile 96-well plate, add 100 µL of LB broth to each well.
- **Serial Dilution:** Add a calculated volume of the **5-methylindole** stock solution to the first well and perform a two-fold serial dilution across the plate by transferring 100 µL from one well to the next.

- Inoculation: Dilute the overnight bacterial culture to a standardized concentration (e.g., $\sim 5 \times 10^5$ CFU/mL). Add 100 μ L of this diluted culture to each well of the microplate. Include a positive control (bacteria, no compound) and a negative control (broth only).
- Incubation: Incubate the plate at 37°C for 18-24 hours.[5]
- MIC Determination: The MIC is defined as the lowest concentration of **5-methylindole** that results in the complete visual inhibition of bacterial growth.[5] Turbidity can also be measured using a microplate reader at 600 nm.

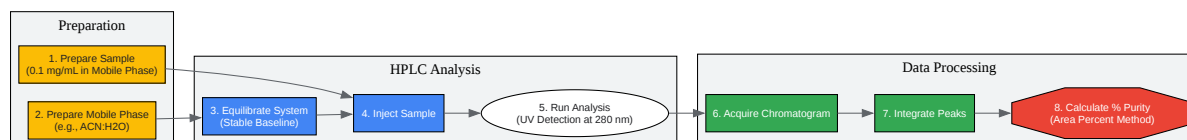
Visualized Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key experimental and logical workflows relevant to the application of **5-methylindole** in research.



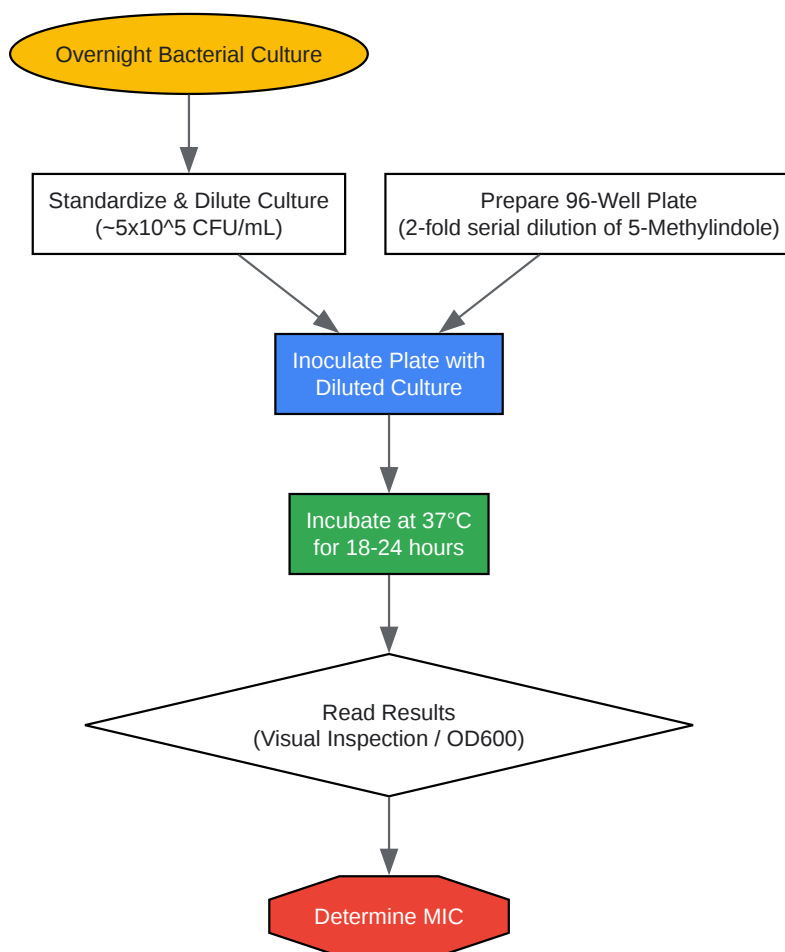
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Caption: General workflow for the synthesis and purification of a **5-methylindole** derivative.



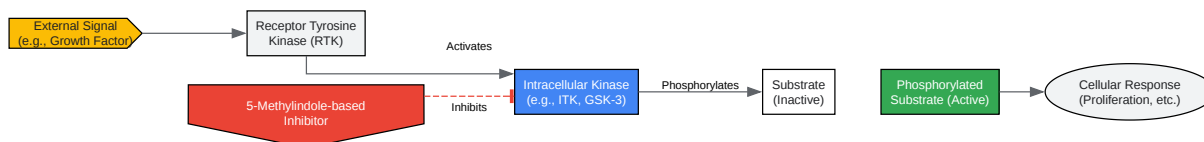
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Caption: Standard workflow for purity assessment of **5-methylindole** using HPLC.



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Caption: Experimental workflow for antimicrobial susceptibility testing (MIC assay).



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Caption: Simplified pathway showing inhibition of a kinase by a **5-methylindole**-based drug.

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